An In-Depth Technical Guide to 7-Bromo-3-methoxyquinoline

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Compound of Interest

Compound Name:	*7-Bromo-3-methoxyquinoline*
CAS No.:	*1246548-95-7*
Cat. No.:	*B582558*

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Introduction: The Strategic Importance of 7-Bromo-3-methoxyquinoline

The quinoline scaffold is a cornerstone in medicinal chemistry, recognized as a "privileged structure" due to its prevalence in a wide array of pharmacologically active compounds.[1][2] Its derivatives have demonstrated a vast spectrum of biological activities, including anticancer, antimalarial, antibacterial, and anti-inflammatory properties.[3][4] Within this important class of heterocycles, **7-Bromo-3-methoxyquinoline** emerges as a highly versatile and strategic building block for the synthesis of novel molecular entities in drug discovery programs.

This guide, prepared from the perspective of a Senior Application Scientist, provides a comprehensive technical overview of **7-Bromo-3-methoxyquinoline**, focusing on its synthesis, structural characterization, reactivity, and profound potential in the development of next-generation therapeutics. The bromine atom at the C7 position and the methoxy group at the C3 position are not merely decorative; they are key functional handles that offer distinct and

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orthogonal opportunities for molecular elaboration, enabling a systematic exploration of the chemical space around the quinoline core.

Core Compound Identification

Proper identification is the foundation of all rigorous scientific work. The fundamental details for **7-Bromo-3-methoxyquinoline** are summarized below.

Identifier	Value
CAS Number	1246548-95-7[5]
IUPAC Name	7-Bromo-3-methoxyquinoline
Molecular Formula	$C_{10}H_8BrNO$
Molecular Weight	238.08 g/mol
Synonyms	Quinoline, 7-bromo-3-methoxy-
Recommended Storage	2-8°C[5]

Synthesis and Mechanistic Considerations

While a specific, published protocol for the direct synthesis of **7-Bromo-3-methoxyquinoline** is not readily available in the reviewed literature, a plausible and efficient synthetic route can be designed based on established principles of quinoline chemistry. The bromination of substituted quinolines is a well-documented transformation, with regioselectivity being the critical parameter to control.[6][7]

A logical approach involves the direct electrophilic bromination of 3-methoxyquinoline. The methoxy group at the C3 position is a deactivating group for electrophilic aromatic substitution on the pyridine ring, while the benzene ring remains more susceptible to substitution. The electronic nature of the quinoline ring system typically directs electrophiles to the C5 and C8 positions, and with further reaction, to the C6 and C7 positions.

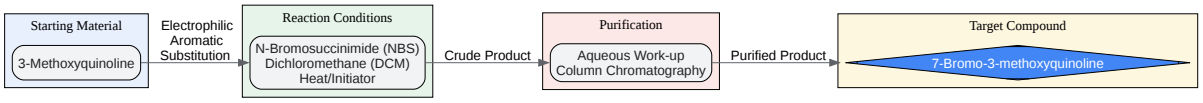
Proposed Synthetic Protocol:

- Starting Material: 3-Methoxyquinoline.

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- Brominating Agent: N-Bromosuccinimide (NBS) is often the reagent of choice for controlled monobromination, offering milder conditions compared to elemental bromine (Br_2).[8]
- Solvent: A non-polar, aprotic solvent such as dichloromethane (DCM) or chloroform ($CHCl_3$) is suitable.
- Catalyst/Conditions: The reaction can be initiated using a radical initiator like AIBN or simply by heating, although electrophilic substitution on the activated benzene ring may proceed without a catalyst.
- Work-up and Purification: The reaction is typically quenched with a reducing agent (e.g., sodium thiosulfate solution) to destroy any excess bromine species. The product is then extracted into an organic solvent, dried, and purified using column chromatography on silica gel.

The causality behind this choice of methodology lies in achieving regioselective control. The directing effects of the fused benzene ring and the deactivating nature of the pyridinyl nitrogen, combined with the specific properties of the brominating agent, are manipulated to favor substitution at the C7 position.



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Caption: Proposed synthetic workflow for **7-Bromo-3-methoxyquinoline**.

Structural Elucidation: A Spectroscopic Guide

Unambiguous characterization is non-negotiable. The combination of Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) provides a definitive structural confirmation of **7-Bromo-3-methoxyquinoline**.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{1}H NMR: The proton NMR spectrum is expected to show distinct signals in the aromatic region. The protons on the pyridine ring (H2 and H4) will be the most deshielded (highest ppm values) due to the electron-withdrawing effect of the nitrogen atom. The methoxy group will appear as a sharp singlet around 3.8-4.0 ppm. The protons on the brominated benzene ring (H5, H6, H8) will exhibit characteristic splitting patterns (doublets, doublets of doublets) based on their coupling with adjacent protons.

- ^{13}C NMR: The proton-decoupled ^{13}C NMR spectrum will display ten unique signals, corresponding to the ten carbon atoms in the molecule. The carbon attached to the methoxy group and the carbons of the pyridine ring will appear at characteristic chemical shifts.

Mass Spectrometry (MS)

Mass spectrometry is particularly powerful for confirming the presence of bromine. Due to the natural abundance of bromine isotopes (^{79}Br ≈ 50.7% and ^{81}Br ≈ 49.3%), the molecular ion will appear as a pair of peaks of nearly equal intensity, separated by 2 m/z units (M^+ and $[M+2]^+$). [9][10][11] This isotopic signature is a definitive diagnostic tool.

Infrared (IR) Spectroscopy

IR spectroscopy helps to identify key functional groups. Characteristic absorptions include C-O stretching for the methoxy group, C=N and C=C stretching vibrations from the quinoline ring system, and aromatic C-H stretches.[6]

Spectroscopic Data	Expected Observations
^{1}H NMR	Aromatic protons (δ 7.0-9.0 ppm), Methoxy singlet (δ ~3.9 ppm)
^{13}C NMR	10 distinct carbon signals
Mass Spec (EI/ESI)	Molecular ion peaks $[M]^+$ and $[M+2]^+$ in ~1:1 ratio
IR Spectroscopy (cm^{-1})	~2950 (C-H stretch, methoxy), ~1600 (C=C/C=N stretch, aromatic)

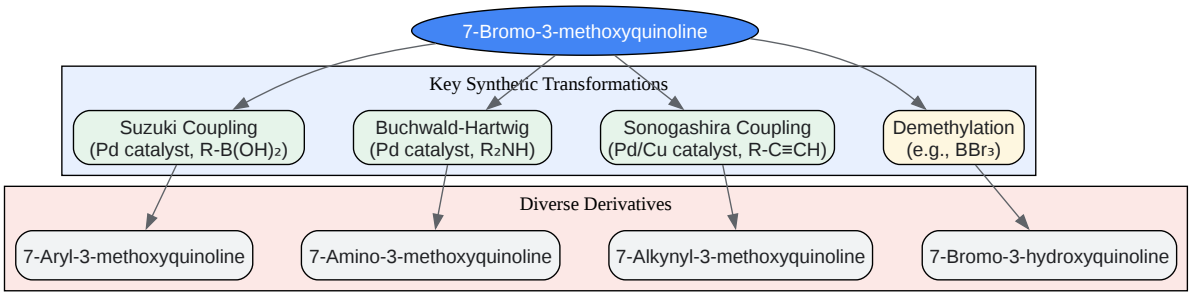
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Reactivity and Synthetic Utility in Drug Development

The true value of **7-Bromo-3-methoxyquinoline** for a drug development professional lies in its reactivity. The C7-Br bond is a versatile handle for introducing molecular diversity through a variety of well-established cross-coupling reactions.[8]

- Suzuki-Miyaura Coupling: Palladium-catalyzed coupling with boronic acids or esters to form new C-C bonds, allowing the introduction of various aryl, heteroaryl, or alkyl groups.
- Buchwald-Hartwig Amination: Palladium-catalyzed coupling with amines to form C-N bonds, enabling the synthesis of a wide range of aminoquinoline derivatives.
- Sonogashira Coupling: Palladium/copper-catalyzed coupling with terminal alkynes to introduce alkynyl moieties, which can serve as precursors for further transformations or as key pharmacophoric elements.[8]
- Nucleophilic Aromatic Substitution (SNAr): While less reactive than positions activated by strong electron-withdrawing groups, the C7-Br can undergo SNAr reactions under specific conditions, particularly with potent nucleophiles.[6]

The methoxy group at C3 also offers a site for modification. Demethylation can unmask a hydroxyl group, which can then be used for further functionalization (e.g., etherification, esterification) or can act as a crucial hydrogen bond donor for target engagement.



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Caption: Key cross-coupling and functional group interconversion reactions of **7-Bromo-3-methoxyquinoline**.

Applications in Medicinal Chemistry

The functionalized quinoline motif is a validated pharmacophore. Derivatives of brominated and methoxylated quinolines have shown significant potential as anticancer agents.[6] The ability to systematically modify the **7-Bromo-3-methoxyquinoline** core allows for the fine-tuning of physicochemical properties (e.g., solubility, lipophilicity) and the optimization of interactions with biological targets. This scaffold can be used to generate compound libraries for screening against a wide range of targets, including kinases, topoisomerases, and G-protein coupled receptors.

Safety and Handling

As a Senior Application Scientist, ensuring the safe handling of all chemical reagents is paramount. While a specific Safety Data Sheet (SDS) for **7-Bromo-3-methoxyquinoline** is not detailed in the search results, data from analogous bromoquinolines provides a reliable guide to its potential hazards.[12][13][14]

- Hazards: Expected to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[13]
- Precautions:
  - Handle in a well-ventilated area or a chemical fume hood.
  - Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.[12]
  - Avoid breathing dust, fumes, or vapors.
  - Wash hands thoroughly after handling.
- First Aid:

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- Eyes: Rinse immediately with plenty of water for at least 15 minutes and seek medical attention.
- Skin: Wash off immediately with plenty of soap and water.
- Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.

Always consult the specific Safety Data Sheet (SDS) provided by the supplier before handling this compound.

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